

3,5-Dibromobenzene-1-sulfonyl chloride molecular weight

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Compound of Interest

Compound Name: 3,5-Dibromobenzene-1-sulfonyl
chloride

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An In-depth Technical Guide to the Molecular Weight of **3,5-Dibromobenzene-1-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **3,5-Dibromobenzene-1-sulfonyl chloride**, a key reagent in organic synthesis, particularly in the development of sulfonamide-based therapeutic agents. This document details the compound's chemical properties, provides a detailed breakdown of its molecular weight, and outlines relevant experimental protocols for its synthesis and analysis.

Compound Overview

3,5-Dibromobenzene-1-sulfonyl chloride is an organic compound with the IUPAC name 3,5-dibromobenzenesulfonyl chloride^[1]. It belongs to the class of sulfonyl chlorides, which are characterized by a -SO₂Cl functional group attached to an organic radical. The presence of two bromine atoms on the benzene ring makes it a valuable building block for introducing the 3,5-dibromophenylsulfonyl moiety into molecules, a common strategy in medicinal chemistry to modulate the physicochemical and pharmacological properties of drug candidates.

Quantitative Data: Molecular Weight and Composition

The molecular weight of a compound is a fundamental property, crucial for stoichiometric calculations in chemical reactions and for the characterization of synthesized molecules. The molecular formula for **3,5-Dibromobenzene-1-sulfonyl chloride** is $C_6H_3Br_2ClO_2S$ ^{[1][2]}. Its molecular weight is 334.41 g/mol ^[1].

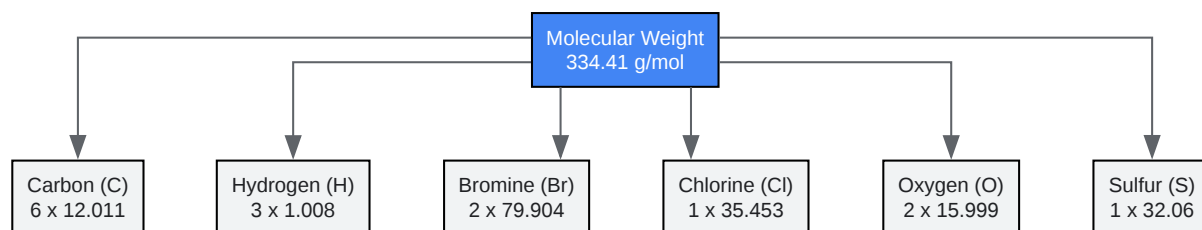
The following table provides a detailed breakdown of the molecular weight based on the atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	3	1.008	3.024
Bromine	Br	2	79.904	159.808
Chlorine	Cl	1	35.453	35.453
Oxygen	O	2	15.999	31.998
Sulfur	S	1	32.06	32.06
Total				334.409

Note: The calculated molecular weight may vary slightly from the reported value due to isotopic abundances.

Logical Relationship of Atomic Components to Molecular Weight

The following diagram illustrates the contribution of each element to the overall molecular weight of **3,5-Dibromobenzene-1-sulfonyl chloride**.



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Caption: Elemental contribution to the molecular weight.

Experimental Protocols

The synthesis of aryl sulfonyl chlorides, including **3,5-Dibromobenzene-1-sulfonyl chloride**, can be achieved through various methods. A common approach involves the chlorosulfonation of the corresponding aromatic compound.

General Synthesis of an Aryl Sulfonyl Chloride

This protocol is a generalized procedure based on established methods for the synthesis of sulfonyl chlorides[3][4].

Materials:

- 3,5-Dibromobenzene
- Chlorosulfonic acid
- Thionyl chloride or phosphorus pentachloride (optional, for conversion from sulfonic acid)
- Ice
- Dichloromethane (or other suitable organic solvent)
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a stirrer and a dropping funnel, cool chlorosulfonic acid to 0-5 °C in an ice bath.
- Slowly add 3,5-dibromobenzene to the cooled chlorosulfonic acid with constant stirring. The reaction is exothermic and generates hydrogen chloride gas, so it must be performed in a well-ventilated fume hood.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Carefully pour the reaction mixture onto crushed ice to quench the excess chlorosulfonic acid.
- The solid sulfonyl chloride will precipitate out of the aqueous solution.
- Collect the crude product by vacuum filtration and wash with cold water.
- For purification, the crude product can be recrystallized from a suitable solvent such as hexane or a mixture of hexane and ethyl acetate.
- Dry the purified product under vacuum.

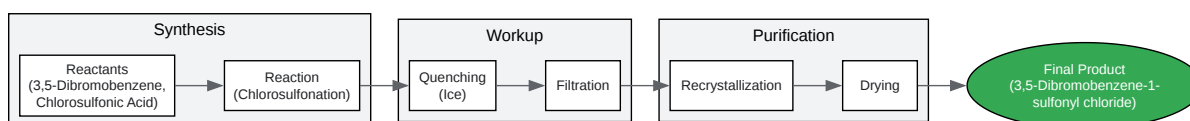
Analytical Methods for Characterization

The identity and purity of the synthesized **3,5-Dibromobenzene-1-sulfonyl chloride** can be confirmed using various analytical techniques[5][6].

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the compound by analyzing the chemical shifts and coupling constants of the protons and carbons in the molecule.
- Mass Spectrometry (MS): Mass spectrometry, often coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), is used to determine the molecular weight of the compound and to identify any impurities[6].
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic vibrational frequencies of the functional groups present, particularly the S=O and S-Cl bonds of the sulfonyl chloride group.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and purification of an aryl sulfonyl chloride.



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Caption: Synthesis and purification workflow.

Conclusion

3,5-Dibromobenzene-1-sulfonyl chloride is a valuable reagent in organic and medicinal chemistry. A thorough understanding of its molecular weight and methods for its synthesis and characterization are essential for its effective use in research and development. This guide provides the foundational knowledge required by professionals in the field.

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